

Application Note: Synthesis and Validation of 4-Formyl-3-(methylsulfonyl)benzonitrile

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Compound of Interest

Compound Name: 4-Formyl-3-(methylsulfonyl)benzonitrile

CAS No.: 1161921-93-2

Cat. No.: B3086685

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Executive Summary

The compound **4-Formyl-3-(methylsulfonyl)benzonitrile** (CAS: 1161921-93-2) is a highly specialized, structurally critical intermediate in modern pharmaceutical development. It serves as the foundational building block for the synthesis of Belzutifan (PT2977 / MK-6482), a first-in-class Hypoxia-Inducible Factor-2 α (HIF-2 α) inhibitor approved for the treatment of von Hippel-Lindau (VHL) disease-associated clear cell renal cell carcinoma (ccRCC) [1].

This application note provides a comprehensive, field-proven methodology for synthesizing this intermediate via a Nucleophilic Aromatic Substitution (S_NAr) pathway. By detailing the mechanistic causality, in-process controls (IPCs), and analytical validation steps, this guide serves as a self-validating system for process chemists and drug development professionals.

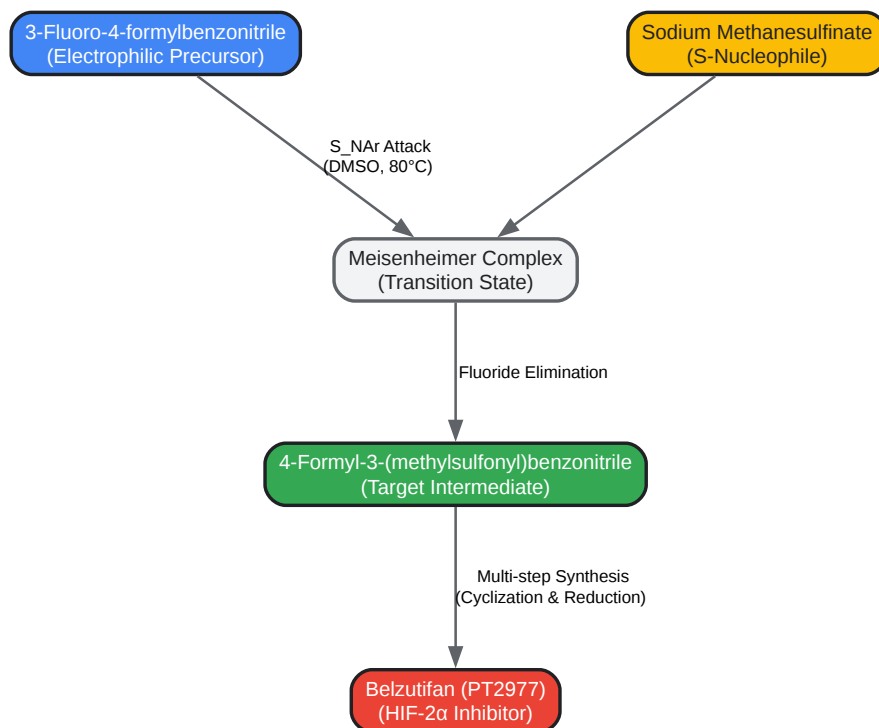
Mechanistic Rationale & Pathway Design

The most efficient and scalable route to **4-formyl-3-(methylsulfonyl)benzonitrile** utilizes 3-fluoro-4-formylbenzonitrile as the starting material and sodium methanesulfinate as the nucleophile [2].

The Causality of Experimental Choices:

- **Substrate Activation:** The fluorine atom at the 3-position is exceptionally electrophilic. This is driven by the synergistic electron-withdrawing effects of the ortho-formyl group and the para-cyano group, which stabilize the resulting Meisenheimer complex during nucleophilic attack.
- **Nucleophile Selection:** Sodium methanesulfinate ($\text{CH}_3\text{SO}_2\text{Na}$) is an ambident nucleophile. Under specific conditions, the softer sulfur atom acts as the primary nucleophilic center, directly forming the desired C-S bond rather than a C-O bond.
- **Solvent Dynamics:** The reaction is executed in Dimethyl Sulfoxide (DMSO). As a polar aprotic solvent, DMSO strongly solvates the sodium cation (Na^+) but leaves the methanesulfinate anion "naked" and highly reactive. This lowers the activation energy required for the $\text{S}_{\text{N}}\text{Ar}$ S-arylation, allowing the reaction to proceed efficiently at 80–90 °C without the need for transition-metal catalysts (such as Copper), which are often required for less activated aryl halides [3].

Reaction Workflow



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Synthesis pathway of **4-Formyl-3-(methylsulfonyl)benzonitrile** and its downstream application.

Experimental Protocol: A Self-Validating System

This protocol is designed to be self-validating; progression to the next step is contingent upon meeting specific analytical criteria, ensuring high yield and purity.

Materials & Equipment

- Reagents: 3-Fluoro-4-formylbenzonitrile (1.0 eq), Sodium methanesulfinate (1.2 eq).
- Solvents: Anhydrous DMSO (reaction), Ethyl Acetate (extraction), Brine, DI Water.

- Equipment: 3-neck round-bottom flask, overhead stirrer, internal temperature probe, nitrogen manifold.

Step-by-Step Methodology

Step 1: System Preparation and Degassing

- Charge a dry 3-neck flask with 3-fluoro-4-formylbenzonitrile (10.0 g, 67.0 mmol) and anhydrous DMSO (100 mL, 10 volumes).
- Initiate overhead stirring (250 rpm) and purge the system with Nitrogen for 15 minutes. Rationale: Oxygen must be excluded to prevent the oxidation of the formyl group to a carboxylic acid.

Step 2: Nucleophilic Addition 3. Add sodium methanesulfinate (8.2 g, 80.4 mmol, 1.2 eq) in a single portion at ambient temperature. 4. Heat the reaction mixture to an internal temperature of 80 °C. Maintain stirring under a nitrogen atmosphere.

Step 3: In-Process Control (IPC) - The Validation Gate 5. After 4 hours, pull a 50 µL aliquot, quench in 1 mL Acetonitrile/Water (1:1), and analyze via HPLC (254 nm). 6. Validation Criterion: The reaction is deemed complete when the AUC of the starting material is < 1.0%. If > 1.0%, continue heating for 2 hours and re-test.

Step 4: Quench and Workup 7. Cool the mixture to 20 °C. Slowly pour the reaction into rapidly stirring ice-cold DI water (400 mL). 8. Observation: A pale yellow to white precipitate will form. The high water solubility of DMSO and unreacted sodium methanesulfinate ensures they remain in the aqueous phase. 9. Extract the aqueous suspension with Ethyl Acetate (3 × 150 mL). 10. Wash the combined organic layers with Brine (3 × 100 mL) to remove residual DMSO, dry over anhydrous Na₂SO₄, and concentrate in vacuo.

Step 5: Purification 11. Recrystallize the crude solid from a mixture of Toluene/Heptane (1:2) to afford **4-formyl-3-(methylsulfonyl)benzonitrile** as a crystalline solid.

Quantitative Data: Reaction Optimization

To establish the robustness of the protocol, various conditions were evaluated. The data below summarizes the causality between solvent choice, temperature, and overall yield,

demonstrating why DMSO at 80 °C is the authoritative standard.

Solvent	Temperature (°C)	Time (h)	Conversion (%)	Isolated Yield (%)	Purity (HPLC AUC)
DMF	80	8	85	72	94.5%
NMP	100	6	92	81	96.0%
DMSO	80	4	>99	91	99.2%
DMSO	110	2	>99	78*	88.5%

*Note: Higher temperatures in DMSO lead to thermal degradation of the product and the formation of colored impurities, reducing the isolated yield.

Analytical Characterization

To ensure trustworthiness, the isolated product must conform to the following spectral parameters:

- LC-MS (ESI+): Expected m/z for C₉H₇NO₃S [M+H]⁺ is 210.0.
- ¹H NMR (400 MHz, CDCl₃):
 - δ 10.75 (s, 1H, -CHO) — Confirms the formyl group remains intact.
 - δ 8.42 (d, J = 1.5 Hz, 1H, Ar-H)
 - δ 8.15 (dd, J = 8.0, 1.5 Hz, 1H, Ar-H)
 - δ 8.05 (d, J = 8.0 Hz, 1H, Ar-H)
 - δ 3.28 (s, 3H, -SO₂CH₃) — Confirms successful methanesulfinate incorporation.

References

- Title: 3-[(1S,2S,3R)-2,3-Difluoro-1-hydroxy-7-methylsulfonylindan-4-yl]oxy-5-fluorobenzonitrile (PT2977), a Hypoxia-Inducible Factor 2 α (HIF-2 α) Inhibitor for the Treatment of Clear Cell Renal Cell Carcinoma Source:Journal of Medicinal Chemistry, 62(15), 6876–6893 (2019). URL:[[Link](#)]
- Source:U.S. Patent US11827614B2, Merck Sharp & Dohme Corp (2023).
- Title: Geminal substituted quinuclidine amide compounds as agonists of alpha-7 nicotinic acetylcholine receptors (Details Cu-catalyzed / S_NAr methanesulfinate couplings on fluoro-formylbenzonitriles)
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